

Thermodynamic Properties of Isobutylcyclohexane: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isobutylcyclohexane*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic properties of **isobutylcyclohexane**. Due to the limited availability of direct experimental data for this specific compound, this guide combines known physical properties with estimated thermodynamic values derived from established methodologies and comparative data from its structural isomer, n-butylcyclohexane. Detailed experimental protocols for determining these properties are also provided, offering a framework for further empirical investigation.

Core Thermodynamic and Physical Properties

The following tables summarize the key physical and thermodynamic properties of **isobutylcyclohexane**. Where direct experimental data is unavailable, values have been estimated using the group additivity method, a well-established technique for predicting the thermodynamic properties of organic compounds. For comparative purposes, experimental data for n-butylcyclohexane is also presented.

Table 1: Physical Properties of **Isobutylcyclohexane**

Property	Value	Source/Reference
Molecular Formula	C ₁₀ H ₂₀	[1][2][3]
Molecular Weight	140.27 g/mol	[1][2]
CAS Number	1678-98-4	[1][3][4]
Boiling Point	171.3 °C (at 760 mmHg)	[3][4]
Melting Point	-95 °C	[3][4]
Density	0.7950 g/cm ³ (at 20 °C)	[4]
Vapor Pressure	1.9 ± 0.1 mmHg (at 25°C)	

Table 2: Thermodynamic Properties of **Isobutylcyclohexane** and n-Butylcyclohexane

Property	Isobutylcyclohexane (Estimated)	n-Butylcyclohexane (Experimental)	Unit
Standard Molar Enthalpy of Formation (Liquid)	-268.2 ± 2.0	-263.2 ± 1.3	kJ/mol
Standard Molar Enthalpy of Combustion (Liquid)	-6525.3 ± 2.0	-6530.3 ± 1.2	kJ/mol
Molar Heat Capacity (Liquid, at 298.15 K)	273.0	271.04	J/(mol·K)
Standard Molar Entropy (Liquid, at 298.15 K)	347.0	344.97	J/(mol·K)

Note on Estimations: The thermodynamic values for **isobutylcyclohexane** were estimated using the group additivity method.[5] This approach involves summing the contributions of individual molecular groups to the overall thermodynamic property. The values for the necessary groups were derived from the experimental data available for n-butylcyclohexane, its

straight-chain isomer.[6] While these estimations provide a strong theoretical basis, experimental verification is recommended for critical applications.

Experimental Protocols

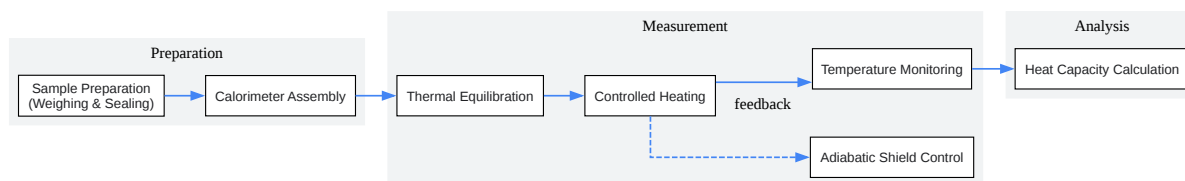
The determination of the thermodynamic properties of a substance like **isobutylcyclohexane** relies on precise and well-defined experimental procedures. The following sections detail the standard methodologies for measuring key thermodynamic parameters.

Determination of Heat Capacity by Adiabatic Calorimetry

Adiabatic calorimetry is a highly accurate method for measuring the heat capacity of a liquid.[7][8][9][10] The fundamental principle is to create a perfectly insulated system where no heat is exchanged with the surroundings.

Methodology:

- **Sample Preparation:** A precisely weighed sample of high-purity **isobutylcyclohexane** is placed into a sealed sample container within the calorimeter.
- **Calorimeter Assembly:** The sample container is placed inside an adiabatic shield. The entire assembly is housed within a vacuum-jacketed vessel to minimize heat loss.
- **Thermal Equilibration:** The system is allowed to reach a stable initial temperature.
- **Heating:** A known amount of electrical energy is supplied to a heater within the sample container, causing a small, precisely measured increase in temperature.
- **Adiabatic Control:** The temperature of the adiabatic shield is continuously and automatically adjusted to match the temperature of the sample container, thereby preventing any heat transfer between them.
- **Data Acquisition:** The temperature of the sample is monitored with a high-precision thermometer (e.g., a platinum resistance thermometer) throughout the heating process.
- **Calculation:** The heat capacity (C_p) is calculated from the electrical energy supplied (Q), the mass of the sample (m), and the resulting temperature change (ΔT) using the formula: $C_p = Q / (m * \Delta T)$



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Adiabatic Calorimetry Experimental Workflow

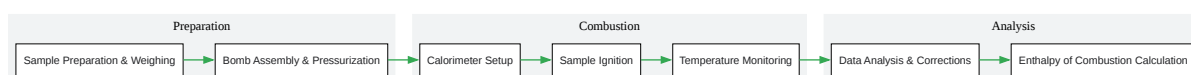
Determination of Enthalpy of Combustion by Bomb Calorimetry

Bomb calorimetry is the standard method for determining the heat of combustion of a substance.^{[11][12][13][14][15]} The sample is combusted in a constant-volume container (the "bomb"), and the heat released is absorbed by a surrounding water bath.

Methodology:

- **Sample Preparation:** A known mass of **isobutylcyclohexane** is placed in a sample crucible. A fuse wire is positioned to be in contact with the sample.
- **Bomb Assembly:** The crucible is placed inside the bomb, which is then sealed and pressurized with pure oxygen to approximately 30 atm.
- **Calorimeter Setup:** The bomb is submerged in a precisely known mass of water in an insulated container (the calorimeter).
- **Initial Temperature:** The initial temperature of the water is recorded.
- **Ignition:** The sample is ignited by passing an electric current through the fuse wire.

- **Temperature Measurement:** The temperature of the water is recorded at regular intervals until it reaches a maximum and then begins to cool.
- **Data Analysis:** The heat of combustion is calculated from the temperature rise of the water and the known heat capacity of the calorimeter system. Corrections are made for the heat of combustion of the fuse wire and for the formation of any side products (e.g., nitric acid from residual nitrogen in the bomb).



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Bomb Calorimetry Experimental Workflow

Determination of Vapor Pressure by the Static Method

The static method is a direct measurement of the vapor pressure of a liquid in equilibrium with its vapor phase at a specific temperature.^{[16][17][18][19][20]}

Methodology:

- **Sample Preparation:** A small amount of **isobutylcyclohexane** is introduced into a thermostatted sample cell.
- **Degassing:** The sample is thoroughly degassed to remove any dissolved air or other volatile impurities. This is typically achieved by repeated freeze-pump-thaw cycles.
- **Temperature Control:** The sample cell is brought to the desired temperature and allowed to reach thermal equilibrium.
- **Pressure Measurement:** The pressure of the vapor in the headspace above the liquid is measured using a high-precision pressure transducer.

- **Data Collection:** The vapor pressure is recorded at a series of different temperatures to establish the vapor pressure curve.



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Static Vapor Pressure Measurement Workflow

Conclusion

This technical guide provides a foundational understanding of the thermodynamic properties of **isobutylcyclohexane**. While direct experimental data for some key thermodynamic parameters are not readily available in the public domain, this guide offers robust estimations based on established theoretical principles and comparative data from its isomer, n-butylcyclohexane. The detailed experimental protocols and workflows presented herein serve as a practical resource for researchers seeking to conduct their own empirical studies to further refine our understanding of this compound's thermodynamic behavior. Such data is crucial for applications in chemical process design, safety analysis, and as a reference in various research and development endeavors.

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